

N,N-Didesmethylvenlafaxine chemical structure and properties

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Compound of Interest

Compound Name: **N,N-Didesmethylvenlafaxine**

Cat. No.: **B022065**

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An In-Depth Technical Guide to N,N-Didesmethylvenlafaxine

Introduction

N,N-Didesmethylvenlafaxine, also known as Dinorvenlafaxine, is a chemical compound recognized primarily as a minor metabolite of the widely prescribed antidepressant drug, venlafaxine.^{[1][2]} Venlafaxine is a serotonin-norepinephrine reuptake inhibitor (SNRI) used in the treatment of major depressive disorder, anxiety, and panic disorders.^{[3][4]} Understanding the structure, properties, and metabolic fate of its metabolites is crucial for a comprehensive pharmacological and toxicological assessment. This guide provides a detailed technical overview of **N,N-Didesmethylvenlafaxine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

N,N-Didesmethylvenlafaxine is structurally characterized by the removal of both methyl groups from the tertiary amine of the parent compound, venlafaxine, resulting in a primary amine.^[1]

Caption: 2D structure of **N,N-Didesmethylvenlafaxine**.

The fundamental chemical identifiers for **N,N-Didesmethylvenlafaxine** are summarized in the table below.

Identifier	Value	Reference
IUPAC Name	1-[2-amino-1-(4-methoxyphenyl)ethyl]cyclohexan-1-ol	[1]
Synonyms	Dinorvenlafaxine, N,N-Didesmethyl venlafaxine	[1] [5]
CAS Number	93413-77-5	[1]
Molecular Formula	C ₁₅ H ₂₃ NO ₂	[1]
Molecular Weight	249.35 g/mol	[1]
Canonical SMILES	COC1=CC=C(C=C1)C(CN)C2(CCCCC2)O	[1]

Physicochemical Properties

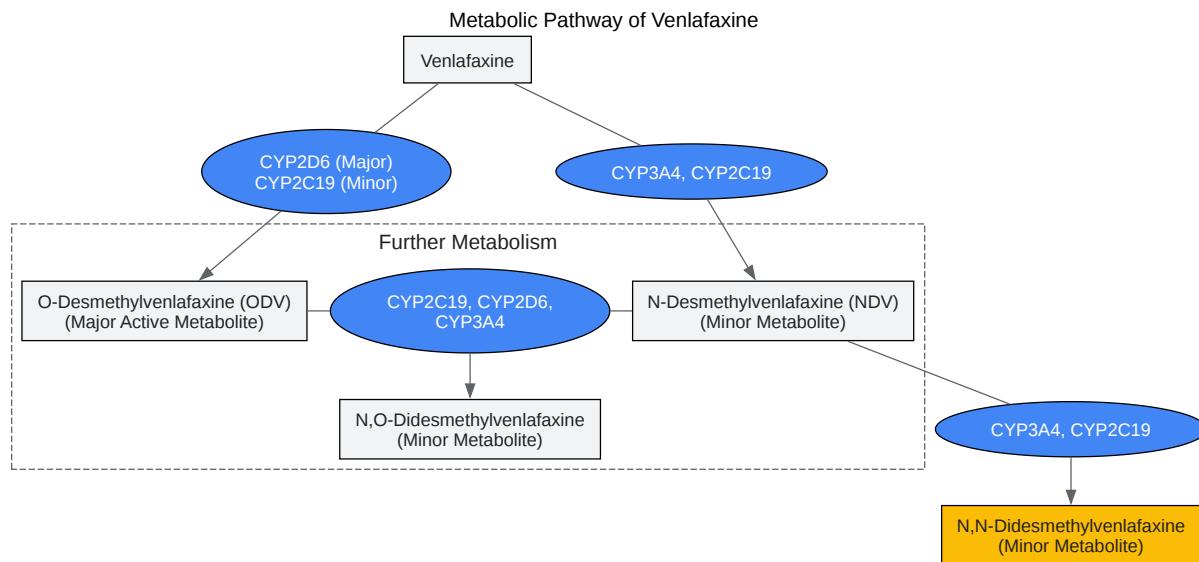
The known physical and chemical properties of **N,N-Didesmethylvenlafaxine** and its hydrochloride salt are presented below. This data is essential for its synthesis, purification, and analytical detection.

Property	Value	Reference
Appearance	Off-white to pale yellow solid	[6]
Melting Point	168 - 172°C	[6]
Melting Point (HCl Salt)	174 - 178°C	[7]
Molecular Weight (HCl Salt)	285.81 g/mol	[7]

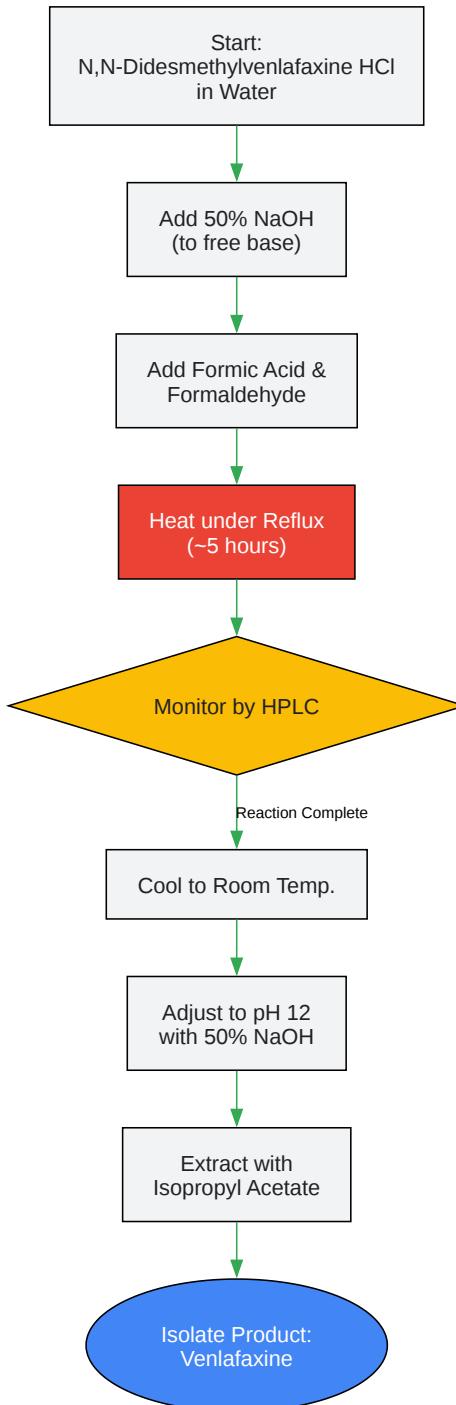
Pharmacology and Biochemistry

Venlafaxine undergoes extensive hepatic metabolism, primarily mediated by cytochrome P450 (CYP) enzymes.^[2] The main metabolic route is O-demethylation by CYP2D6 to form the major active metabolite, O-desmethylvenlafaxine (ODV).^{[8][9][10]} A minor pathway involves N-demethylation by CYP3A4 and CYP2C19 to produce N-desmethylvenlafaxine (NDV).^[9]

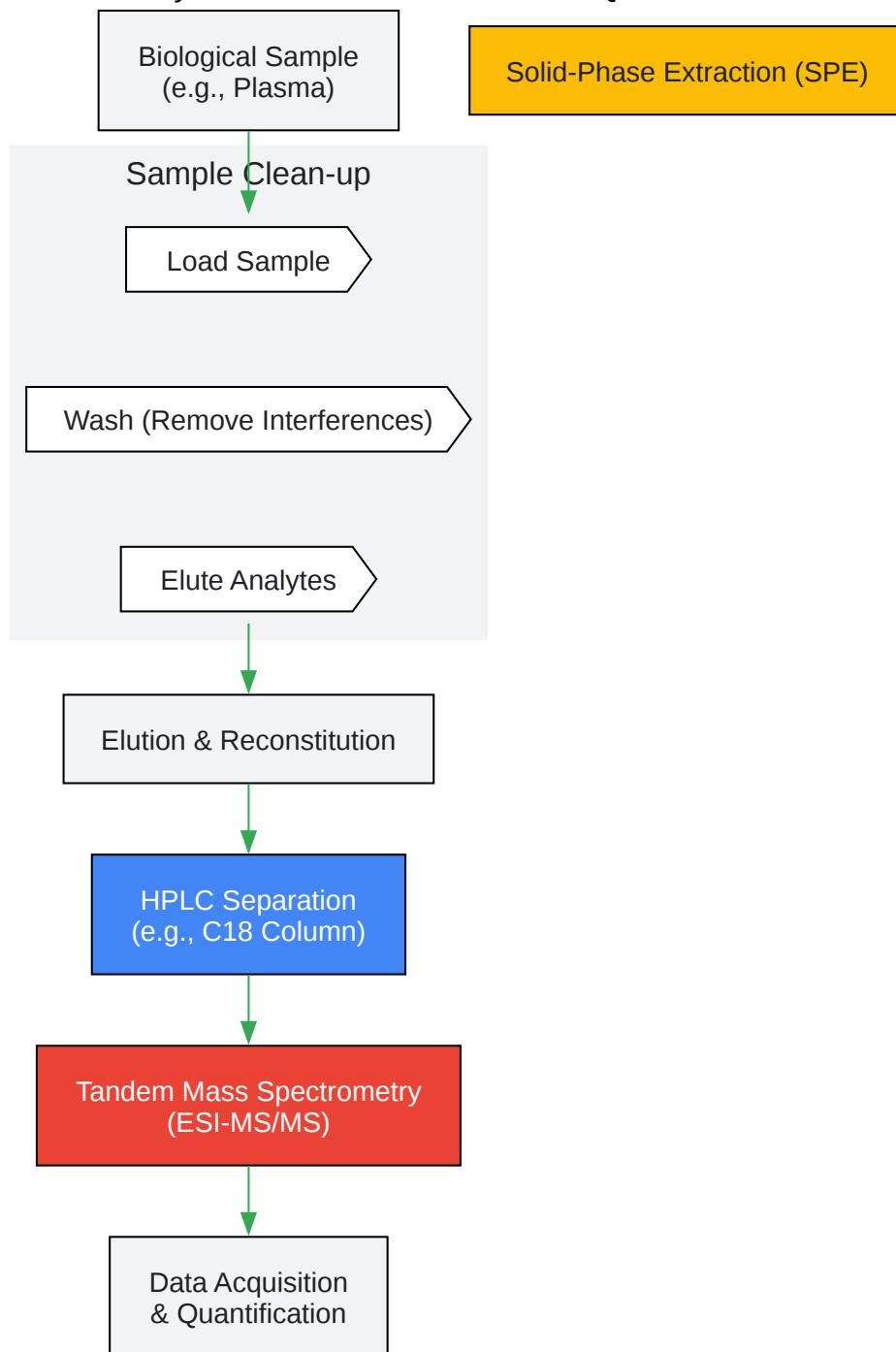
N,N-Didesmethylvenlafaxine is formed through the sequential N-demethylation of venlafaxine. This secondary metabolite is considered minor in the overall metabolic profile of the parent drug.^{[9][10]} Both ODV and NDV can be further metabolized by CYP2C19, CYP2D6, and/or CYP3A4 to form N,O-didesmethylvenlafaxine.^{[3][9]}



Workflow for Synthesis of Venlafaxine



Analytical Workflow for Metabolite Quantification

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